Spectroscopic characterization of 4-Chloro-6-methyl-1H-indole

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Compound of Interest

Compound Name:	*4-Chloro-6-methyl-1H-indole*
CAS No.:	*885521-78-8*
Cat. No.:	*B1604361*

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An In-depth Technical Guide: Spectroscopic Characterization of **4-Chloro-6-methyl-1H-indole**

Authored by: A Senior Application Scientist

Abstract

Substituted indoles are a cornerstone of medicinal chemistry and materials science, demanding robust and unequivocal structural characterization. This guide provides an in-depth, multi-technique spectroscopic framework for the analysis of **4-Chloro-6-methyl-1H-indole** (CAS No: 885521-78-8).[1][2] Moving beyond a simple recitation of data, this document elucidates the causal relationships between molecular structure and spectroscopic output. It is designed for researchers, scientists, and drug development professionals, offering field-proven insights into Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and UV-Visible (UV-Vis) spectroscopy as applied to this specific molecule. The protocols and interpretive logic herein form a self-validating system to ensure the highest degree of scientific integrity in structural confirmation.

Introduction: The Structural Imperative

4-Chloro-6-methyl-1H-indole is a halogenated indole derivative. The indole scaffold is a privileged structure in drug discovery, and its functionalization allows for the fine-tuning of biological activity.[3] The specific substitution pattern—a chloro group at the 4-position and a methyl group at the 6-position—creates a unique electronic and steric profile that necessitates a comprehensive characterization strategy. Accurate spectroscopic analysis is paramount to confirm isomeric purity, verify synthesis outcomes, and establish a foundational data set for further research and development. This guide will deconstruct the expected spectroscopic signature of this molecule, providing the rationale behind the predictions and the experimental workflows to validate them.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Skeleton

NMR spectroscopy is the most powerful technique for elucidating the precise connectivity of a molecule. For **4-Chloro-6-methyl-1H-indole**, both ^{1}H and ^{13}C NMR are essential to confirm the substitution pattern on the indole ring.

Expertise & Rationale: Predicting the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is dictated by the electronic environment of each proton. The electron-withdrawing nature of the chlorine atom at C4 will deshield nearby protons, shifting them downfield. Conversely, the electron-donating methyl group at C6 will shield adjacent protons, shifting them slightly upfield relative to unsubstituted indole. The pyrrole ring protons (H2, H3) and the N-H proton will also exhibit characteristic shifts.

Expected Chemical Shifts and Couplings:

- N-H Proton (H1): Will appear as a broad singlet, typically far downfield (> 8.0 ppm), due to its acidic nature and potential for hydrogen bonding.
- Pyrrole Protons (H2, H3): H3 is adjacent to the electron-rich nitrogen and typically appears more upfield than H2. They will show a small coupling (J ≈ 2-3 Hz).
- Benzene Ring Protons (H5, H7): H5 is ortho to the electron-donating methyl group, while H7 is ortho to the electron-withdrawing chloro group. H7 is expected to be the most deshielded

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(downfield) of the aromatic protons. H5 will be a singlet or a very finely split doublet. H7 will also be a singlet.

- Methyl Protons (C6-CH_3): Will appear as a sharp singlet in the aliphatic region (≈ 2.3-2.5 ppm).

Predicted ^1H and ^{13}C NMR Data Summary

The following table summarizes the anticipated NMR data based on analysis of similar substituted indoles.[4]

Position	Predicted ^1H Shift (ppm)	Multiplicity	Predicted ^{13}C Shift (ppm)	Carbon Type
1	~8.1 - 8.3	br s	-	NH
2	~7.1 - 7.3	t	~123 - 125	CH
3	~6.5 - 6.7	t	~101 - 103	CH
3a	-	-	~127 - 129	C
4	-	-	~128 - 130	C-Cl
5	~6.9 - 7.1	s	~122 - 124	CH
6	-	-	~132 - 134	C
7	~7.2 - 7.4	s	~110 - 112	CH
7a	-	-	~135 - 137	C
6-CH_3	~2.4 - 2.5	s	~21 - 22	CH_3

Experimental Protocol: NMR Data Acquisition

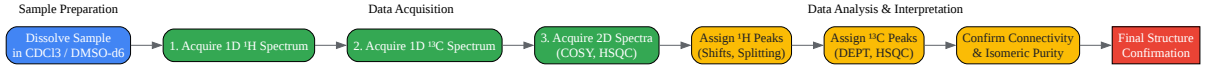
- Sample Preparation: Dissolve ~5-10 mg of **4-Chloro-6-methyl-1H-indole** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Ensure the sample is fully dissolved.

- Instrumentation: Utilize a standard NMR spectrometer (e.g., 300 or 500 MHz).[5]

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- ^{1}H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C, more scans (~1024) and a longer relaxation delay may be necessary.
- 2D NMR (Optional but Recommended): For unequivocal assignment, acquire 2D correlation spectra such as COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C one-bond correlation).[6]

Workflow for NMR Analysis



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Caption: NMR analysis workflow from sample preparation to final structure validation.

Mass Spectrometry (MS): The Molecular Weight Gatekeeper

Mass spectrometry provides the exact molecular weight and elemental composition, serving as the first checkpoint for structural identity.

Expertise & Rationale: Predicting the Mass Spectrum

For **4-Chloro-6-methyl-1H-indole** (C_9H_8ClN), the primary goal is to observe the molecular ion ($M^{+\cdot}$). Electron Ionization (EI) is a common technique that will not only generate the molecular ion but also induce characteristic fragmentation.[7] The most critical diagnostic feature will be the isotopic pattern of chlorine. Naturally occurring chlorine is a mixture of ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%), which results in two distinct molecular ion peaks separated by 2 m/z units, with a relative intensity ratio of approximately 3:1.

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Expected m/z Values:

- Molecular Ion ($M^{+\cdot}$): The monoisotopic mass (using ^{35}Cl) is 165.03. Therefore, a strong peak is expected at m/z 165.
- Isotope Peak (M+2): A peak at m/z 167 corresponding to the ^{37}Cl isotope will be present at roughly one-third the intensity of the m/z 165 peak.
- Key Fragments: Fragmentation of indoles often involves the loss of small molecules from the pyrrole ring or cleavage of substituents. A common fragmentation is the loss of HCN (m/z 27) from the indole core. Loss of the methyl group ($[M-15]^+$) or chlorine atom ($[M-35]^+$) are also plausible.

Predicted Mass Spectrometry Data

m/z (Expected)	Assignment	Notes
165	$[M]^{+\cdot}$ with ^{35}Cl	Molecular Ion
167	$[M+2]^{+\cdot}$ with ^{37}Cl	Isotope Peak, ~33% intensity of $M^{+\cdot}$
150	$[M-CH_3]^+$	Loss of the methyl group
130	$[M-Cl]^+$	Loss of the chlorine atom
138	$[M-HCN]^{+\cdot}$	Loss of hydrogen cyanide from the ring

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an EI source.[4]
- GC Separation: Inject a small volume (e.g., 1 µL) onto a suitable capillary column (e.g., DB-5ms). Use a temperature program to elute the compound (e.g., ramp from 100 °C to 250 °C). This step confirms the sample's purity.

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- MS Acquisition: Acquire mass spectra across a relevant range (e.g., m/z 40-400) as the compound elutes from the GC column.
- Data Analysis: Analyze the mass spectrum of the corresponding GC peak. Verify the molecular ion, the characteristic 3:1 isotope pattern for chlorine, and plausible fragmentation ions.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective method for confirming the presence of key functional groups.[8]

Expertise & Rationale: Predicting the IR Spectrum

The IR spectrum of **4-Chloro-6-methyl-1H-indole** will be dominated by vibrations from the N-H bond, aromatic C-H bonds, the methyl group C-H bonds, and aromatic C=C double bonds.

Expected Absorption Bands:

- N-H Stretch: A sharp, distinct peak in the range of 3350-3450 cm^{-1}. Its sharpness indicates a non-hydrogen-bonded N-H, typical of a solid-state or dilute solution measurement.
- Aromatic C-H Stretch: Peaks just above 3000 cm^{-1} (typically 3050-3150 cm^{-1}).
- Aliphatic C-H Stretch: Peaks just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) from the methyl group.
- Aromatic C=C Stretch: Several sharp peaks in the "fingerprint region" between 1450-1600 cm^{-1}.
- C-N Stretch: Typically found around 1200-1350 cm^{-1}.
- C-Cl Stretch: A strong absorption in the lower frequency region, typically 700-800 cm^{-1}.

Predicted IR Data Summary

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Frequency Range (cm^{-1})	Vibrational Mode	Expected Intensity
3350 - 3450	N-H Stretch	Medium, Sharp
3050 - 3150	Aromatic C-H Stretch	Medium
2850 - 2960	Aliphatic C-H Stretch	Medium
1450 - 1600	Aromatic C=C Stretch	Medium to Strong
700 - 800	C-Cl Stretch	Strong

Experimental Protocol: Attenuated Total Reflectance (ATR)

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal. No further preparation is needed.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Background Correction: A background spectrum of the clean ATR crystal must be acquired and automatically subtracted from the sample spectrum.

UV-Visible Spectroscopy: Probing the Electronic Structure

UV-Vis spectroscopy provides information about the conjugated π-system of the indole ring.

Expertise & Rationale: Predicting the UV-Vis Spectrum

The indole core has two characteristic absorption bands, termed the ^1L_a and ^1L_e bands, arising from $\pi \rightarrow \pi^*$ transitions.[9] The position of these bands is sensitive to substitution on the benzene ring.[10][11] The electron-donating methyl group and the electron-withdrawing chloro group (which also has lone pairs that can participate in resonance) will modulate the energy of

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the electronic transitions. We can predict a slight bathochromic (red) shift compared to unsubstituted indole.

Expected Absorption Maxima (λ_{max}):

- ^1L_a Band: This band is typically broad and appears at a longer wavelength, expected around 270-290 nm.
- ^1L_e Band: This band is usually sharper and more intense, appearing at a shorter wavelength, expected around 210-230 nm.

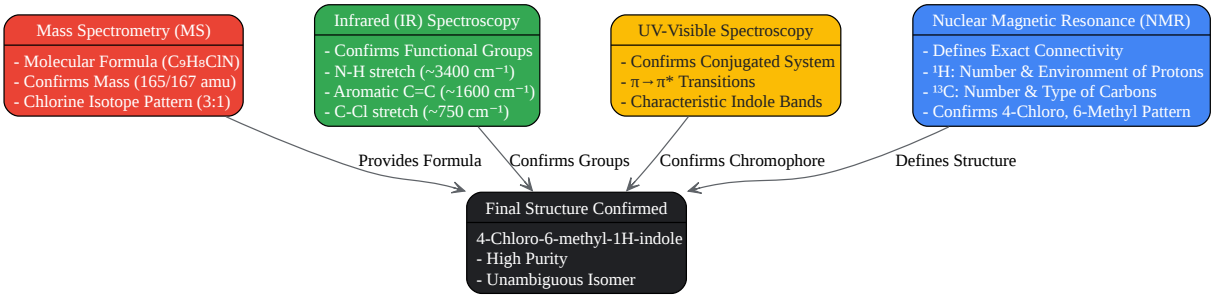
Experimental Protocol: Solution UV-Vis Spectroscopy

- Sample Preparation: Prepare a stock solution of the compound in a UV-transparent solvent (e.g., methanol or ethanol).[12] Create a dilute solution (micromolar concentration) from the stock solution to ensure the absorbance is within the linear range of the instrument (ideally < 1.0 AU).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.[9]
- Data Acquisition: Fill one cuvette with the pure solvent (as a reference) and another with the sample solution. Scan a wavelength range from approximately 400 nm down to 200 nm.
- Data Analysis: Identify the wavelengths of maximum absorbance (λ_{max}) and record their corresponding absorbance values.

Integrated Spectroscopic Analysis: A Self-Validating Framework

No single technique is sufficient for unequivocal structure proof. The true power of spectroscopic characterization lies in the integration of orthogonal data sets. Each technique validates the others, creating a robust and trustworthy conclusion.

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Caption: Integrated workflow showing how four spectroscopic techniques converge for unambiguous structural confirmation.

This integrated approach ensures trustworthiness. Mass spectrometry confirms the correct elemental composition. IR spectroscopy verifies the presence of the expected functional groups. UV-Vis confirms the electronic integrity of the indole chromophore. Finally, NMR spectroscopy provides the definitive, high-resolution map of the molecule, confirming the precise placement of the chloro and methyl substituents and distinguishing it from any other isomer. This multi-faceted validation is the hallmark of rigorous chemical science.

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